

Safeguarding Your Research: A Guide to Handling 1,9-Dibromononane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,9-Dibromononane

Cat. No.: B1346018

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **1,9-Dibromononane**.

This guide provides comprehensive, step-by-step procedures for the safe handling of **1,9-Dibromononane**, a valuable research chemical. Adherence to these protocols is critical to ensure personal safety and maintain a secure laboratory environment. The toxicological properties of this material have not been fully investigated, warranting cautious handling.^[1]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **1,9-Dibromononane** is fundamental to its safe handling. This data, summarized in the table below, has been compiled from various safety data sheets.

Property	Value
Molecular Formula	C9H18Br2
Molecular Weight	286.05 g/mol [2] [3] [4] [5]
Appearance	Clear, very light yellow liquid [1]
Odor	Odorless [6] [7]
Boiling Point	285-288 °C (lit.) [2] [8]
Density	1.407 g/mL at 25 °C (lit.) [2] [8] [9]
Flash Point	113 °C (235.4 °F) - closed cup [2] [3]
Refractive Index	n20/D 1.496 (lit.) [2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,9-Dibromononane** to minimize exposure and ensure personal safety.

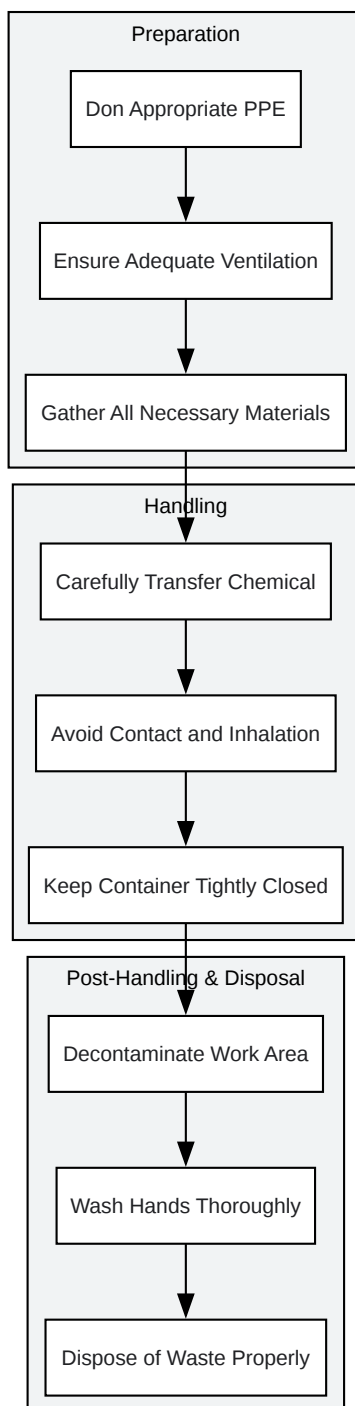
Core PPE Requirements

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] [6] [7]	Protects against potential eye irritation from splashes or vapors. [1]
Skin Protection	Appropriate protective gloves and clothing to prevent skin exposure. [1] [6]	Prevents skin irritation upon contact. [1] [9]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. [1]	Protects against respiratory tract irritation from inhalation of vapors. [1] [9]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1,9-Dibromononane** is crucial. The following workflow outlines the necessary steps from preparation to post-handling procedures.

Workflow for Handling 1,9-Dibromononane

[Click to download full resolution via product page](#)**Workflow for Handling 1,9-Dibromononane**

Detailed Experimental Protocol

- Preparation:
 - Before handling, ensure you are wearing the appropriate personal protective equipment: chemical safety goggles, gloves, and a lab coat.[\[1\]](#)[\[6\]](#)
 - Work in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
 - Have absorbent, non-combustible material like sand, earth, or vermiculite available for spill control. Do not use combustible materials such as sawdust.[\[1\]](#)
- Handling:
 - Avoid direct contact with eyes, skin, and clothing.[\[1\]](#)[\[6\]](#)
 - Avoid breathing in vapors.[\[1\]](#)[\[7\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
 - Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[6\]](#)
- Storage:
 - Store in a tightly closed container.[\[1\]](#)[\[6\]](#)
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Emergency and Disposal Plan

First Aid Measures

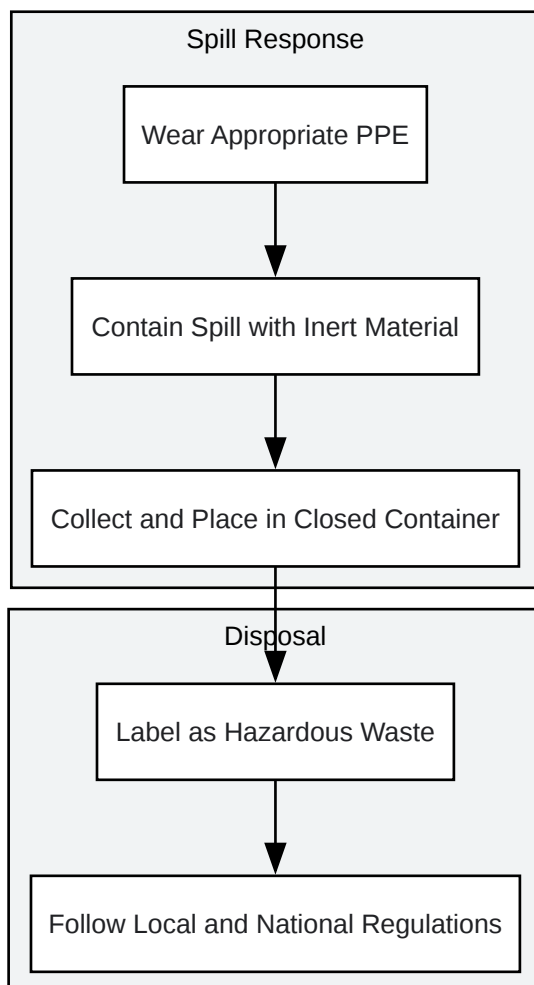
In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance.[1][6]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]

Spill and Disposal Procedures

Proper containment and disposal are essential to prevent environmental contamination and ensure safety.

Spill and Disposal Logical Relationship



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Spill and Disposal Logical Relationship

- Spill Cleanup:
 - Ensure proper personal protective equipment is worn as indicated in the PPE section.[1]
 - Clean up spills immediately.[1]

- Absorb the spill using an inert, non-combustible material such as earth, sand, or vermiculite.[1][6]
- Collect the absorbed material and place it into a suitable, closed container for disposal.[6][7]
- Ensure the area is well-ventilated.[1]
- Disposal:
 - Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1]
 - Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[1] Consult with your institution's environmental health and safety office for specific guidance.

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